

# Comparative Nematicidal Efficacy of 20-Deoxyingenol 3-angelate and Synthetic Nematicides

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## Compound of Interest

Compound Name: 20-Deoxyingenol 3-angelate

Cat. No.: B15591127

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This guide provides a comparative analysis of the nematicidal efficacy of the natural compound **20-Deoxyingenol 3-angelate** against commonly used synthetic nematicides. The information is intended for researchers, scientists, and professionals in the field of drug development and crop protection.

## Executive Summary

Plant-parasitic nematodes pose a significant threat to global agriculture, causing substantial economic losses. While synthetic nematicides have been the primary method of control, concerns over environmental impact and the development of resistance have spurred the search for effective natural alternatives. **20-Deoxyingenol 3-angelate**, a diterpenoid ester isolated from plants of the Euphorbia genus, has demonstrated potent nematicidal properties. This guide compares its efficacy with that of the synthetic nematicides Abamectin, Fluopyram, and Fosthiazate, based on available experimental data. The comparison highlights the lethal concentrations (LC50) against various nematode species and delves into their distinct mechanisms of action.

## Data Presentation: Nematicidal Efficacy (LC50)

The following table summarizes the 50% lethal concentration (LC50) values for **20-Deoxyingenol 3-angelate** and selected synthetic nematicides against different nematode

species. It is important to note that the data is compiled from various studies, and experimental conditions may differ.

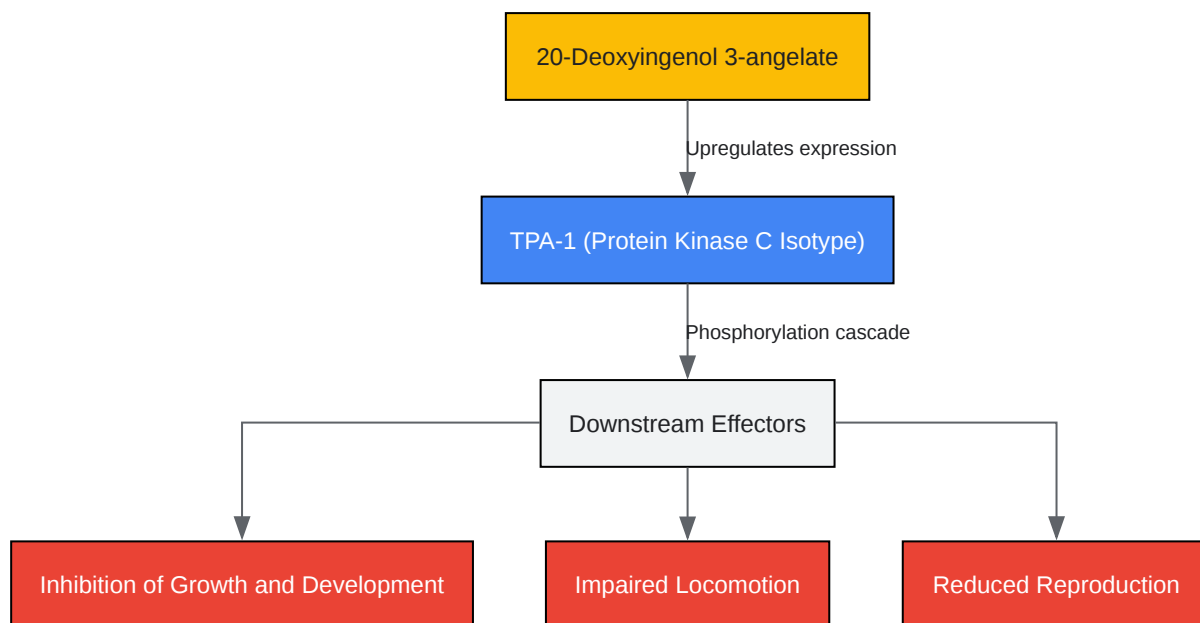
Compound	Nematode Species	LC50 (µg/mL)	Exposure Time (hours)
20-Deoxyingenol 3-angelate	Caenorhabditis elegans	10.2 ± 0.4	72
Panagrellus redivivus		13.4 ± 0.5	72
Abamectin	Meloidogyne incognita	1.62	48
Fluopyram	Meloidogyne incognita	2.53	48
Meloidogyne incognita		5.18	2
Fosthiazate	Caenorhabditis elegans	>10	-
Meloidogyne incognita	Not specified, but effective at field rates	-	

Note: Data for **20-Deoxyingenol 3-angelate** against the plant-parasitic nematode *Meloidogyne incognita* is not currently available in the reviewed literature. However, crude extracts from *Euphorbia* species have shown significant activity against *M. incognita*, with an ethanol extract of *Euphorbia fischeriana* exhibiting an LC50 of 69.0 µg/mL after 72 hours[1].

## Mechanisms of Action

The nematicidal activity of **20-Deoxyingenol 3-angelate** and the selected synthetic nematicides stems from different molecular mechanisms, which are visualized in the signaling pathway diagrams below.

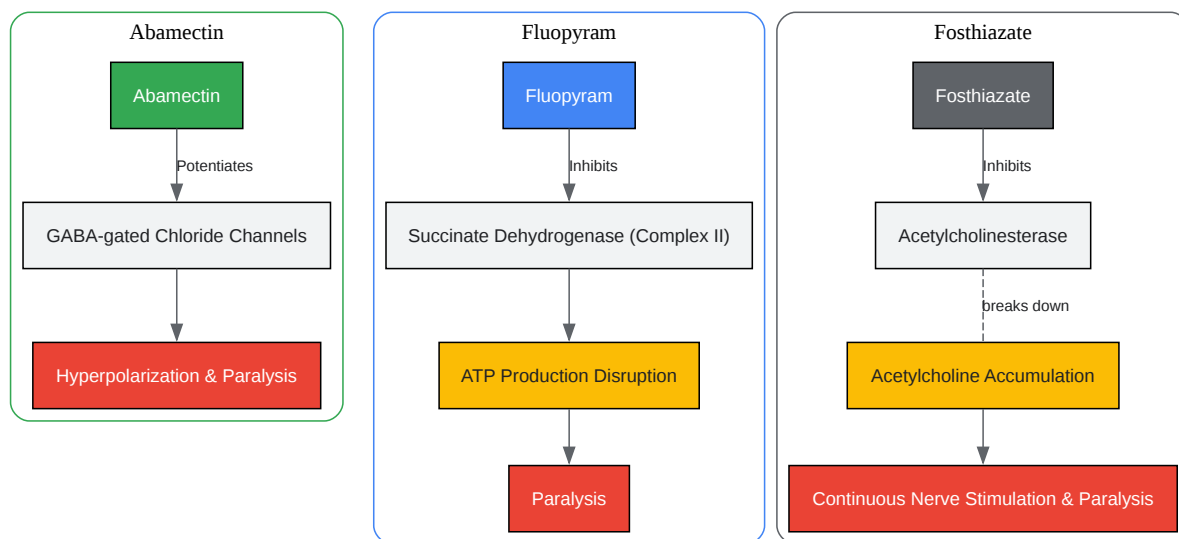
## 20-Deoxyingenol 3-angelate Signaling Pathway



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Caption: Mechanism of **20-Deoxyingenol 3-angelate** in *C. elegans*.

## Synthetic Nematicide Signaling Pathways



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## References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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